

A Comparative Guide to TMP195 and Other Immunomodulators for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *TMP195*

Cat. No.: *B15587253*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals: An Objective Side-by-Side Comparison of **TMP195** and Other Immunomodulatory HDAC Inhibitors

The field of immunomodulation is rapidly advancing, with a growing focus on epigenetic regulators like histone deacetylase (HDAC) inhibitors. These agents can reprogram immune cell function, offering novel therapeutic avenues for cancer and inflammatory diseases. This guide provides a detailed, data-driven comparison of **TMP195**, a selective Class IIa HDAC inhibitor, with other notable HDAC inhibitors: the pan-HDAC inhibitors Vorinostat and Romidepsin, and another Class IIa selective inhibitor, MC1568.

At a Glance: Key Differences in Immunomodulatory HDAC Inhibitors

Feature	TMP195	Vorinostat (SAHA)	Romidepsin (FK228)	MC1568
Target Selectivity	Selective for Class IIa HDACs (HDAC4, 5, 7, 9) [1]	Pan-HDAC inhibitor (Class I and II)[2]	Primarily Class I HDACs[3]	Selective for Class IIa HDACs
Primary Immunomodulatory Mechanism	Promotes pro-inflammatory M1 macrophage polarization[4]	Broad effects on immune cells, can decrease M2 macrophage polarization[5]	Modulates cytokine expression in T-cells[6]	Inhibits Class IIa HDAC-mediated effects
Reported Effects on Macrophages	Induces a pro-inflammatory phenotype, enhances phagocytosis and antigen presentation[4]	Can inhibit the production of pro-inflammatory cytokines like TNF- α [7]	Effects on macrophages are less characterized compared to T-cells	Can influence macrophage differentiation
Therapeutic Potential	Cancer immunotherapy (in combination with checkpoint inhibitors), anti-inflammatory applications[4]	Cutaneous T-cell lymphoma (CTCL), other cancers[2]	Cutaneous and peripheral T-cell lymphoma[3]	Investigational tool for studying Class IIa HDAC function

Quantitative Comparison of Inhibitory Activity

A key differentiator among HDAC inhibitors is their selectivity profile. **TMP195's** targeted approach towards Class IIa HDACs is thought to minimize off-target effects compared to pan-HDAC inhibitors.

Table 1: Inhibitory Activity (K_i, nM) of **TMP195** against Class IIa HDACs[1]

HDAC Isoform	TMP195 (Ki, nM)
HDAC4	59
HDAC5	60
HDAC7	26
HDAC9	15

Note: Comprehensive, directly comparable IC₅₀/K_i values for Vorinostat, Romidepsin, and MC1568 across all HDAC isoforms from a single study are not readily available in the public domain. However, it is established that Vorinostat and Romidepsin have broader activity against Class I and II HDACs, while MC1568 also shows selectivity for Class IIa HDACs.

Impact on Macrophage Polarization: A Quantitative Look

The ability to modulate macrophage phenotype is a critical aspect of cancer immunotherapy. **TMP195** has been shown to drive macrophages towards a pro-inflammatory, anti-tumoral M1 state.

Table 2: Effect of **TMP195** on Macrophage Polarization Markers and Cytokine Production in a Colorectal Cancer Model[[4](#)]

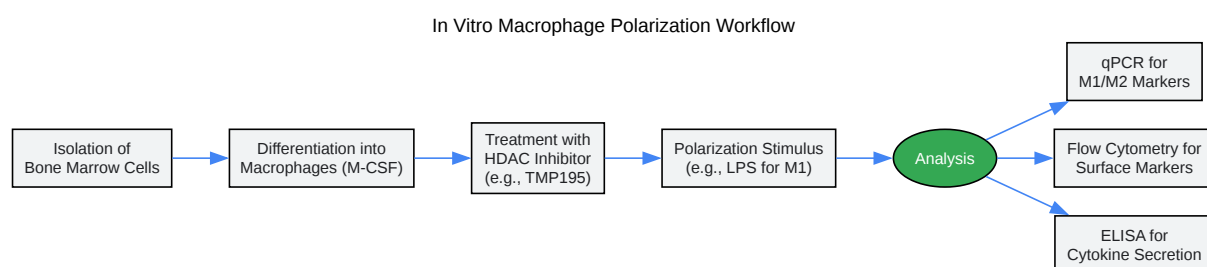
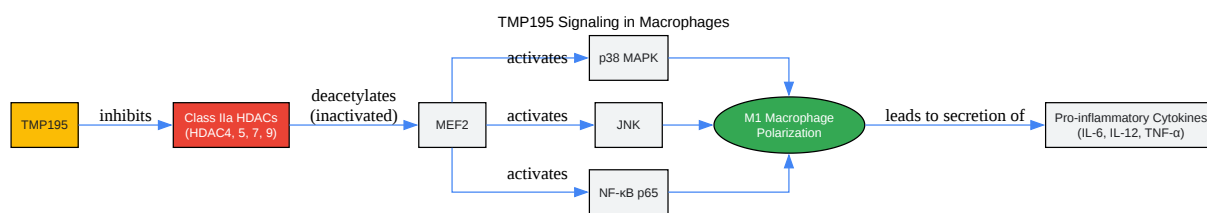
Marker/Cytokine	Control Group	TMP195-Treated Group
M1 Macrophages (F4/80+CD86+) (% of total macrophages)	38.26 ± 3.50	74.02 ± 3.48
IL-12 mRNA (relative expression)	~1.0	Significantly Increased
TNF-α mRNA (relative expression)	~1.0	Significantly Increased
iNOS mRNA (relative expression)	~1.0	Significantly Increased
Serum IL-12 (pg/mL)	Undetectable	Significantly Increased
Serum TNF-α (pg/mL)	~20	~60

Data are presented as mean ± SEM. Statistical significance was observed in the original study.

In contrast, pan-HDAC inhibitors like Vorinostat have been reported to decrease the secretion of pro-inflammatory cytokines such as TNF-α in some contexts[8]. Furthermore, Vorinostat has been shown to downmodulate the expression of the anti-inflammatory cytokine IL-10 in cutaneous T-cell lymphoma cells, while Romidepsin also decreased IL-10 expression[6][9]. This highlights the context-dependent and varied effects of different HDAC inhibitors on the immune system.

Signaling Pathways and Experimental Workflows

The immunomodulatory effects of HDAC inhibitors are mediated through their influence on key signaling pathways. **TMP195** has been shown to promote M1 macrophage polarization and function via the MAPK and NF-κB signaling pathways.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- 2. [mdpi.com](https://www.mdpi.com) [mdpi.com]
- 3. [mdpi.com](https://www.mdpi.com) [mdpi.com]
- 4. TMP195 Exerts Antitumor Effects on Colorectal Cancer by Promoting M1 Macrophages Polarization - PMC [pmc.ncbi.nlm.nih.gov]

- [5. researchgate.net \[researchgate.net\]](#)
- [6. The histone deacetylase inhibitors vorinostat and romidepsin downmodulate IL-10 expression in cutaneous T-cell lymphoma cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. mdpi.com \[mdpi.com\]](#)
- [8. Impact of HDAC inhibitors on macrophage polarization to enhance innate immunity against infections - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [9. The histone deacetylase inhibitors vorinostat and romidepsin downmodulate IL-10 expression in cutaneous T-cell lymphoma cells - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [A Comparative Guide to TMP195 and Other Immunomodulators for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15587253/docs#a-comparative-guide-to-tmp195-and-other-immunomodulators-for-researchers\]](https://www.benchchem.com/product/b15587253/docs#a-comparative-guide-to-tmp195-and-other-immunomodulators-for-researchers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check